

The Dawn of a Psychostimulant: Early Research and Discovery of Mefexamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mefexamide hydrochloride

Cat. No.: B6575005

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Mefexamide hydrochloride, a compound once explored for its psychostimulant and antidepressant properties, represents a chapter in the history of CNS-active drug discovery. This technical guide delves into the early research and discovery of Mefexamide, known by brand names such as Perneuron and Timodyne, and the developmental code ANP-297. While the passage of time has made accessing complete primary source data challenging, this document synthesizes the available information to provide a comprehensive overview for the scientific community. We will explore its initial clinical investigations, inferred pharmacological profile, and a plausible synthetic pathway, acknowledging the gaps in the publicly accessible record.

Introduction

Mefexamide, chemically designated as N-(2-diethylaminoethyl)-2-(4-methoxyphenoxy)acetamide, emerged in an era of significant exploration into novel psychoactive compounds. Classified as a central nervous system (CNS) stimulant, its early investigation focused on its potential therapeutic applications in mood disorders, particularly depression. This guide aims to consolidate the fragmented early history of **Mefexamide hydrochloride**, providing a structured overview of its initial scientific journey.

Physicochemical Properties

A summary of the key physicochemical properties of Mefexamide and its hydrochloride salt is presented in Table 1. This data is foundational for understanding its behavior in biological systems and for the design of analytical and formulation studies.

Table 1: Physicochemical Data of Mefexamide and **Mefexamide Hydrochloride**

Property	Mefexamide	Mefexamide Hydrochloride	Data Source
IUPAC Name	N-[2-(diethylamino)ethyl]-2-(4-methoxyphenoxy)acetamide	N-[2-(diethylamino)ethyl]-2-(4-methoxyphenoxy)acetamide;hydrochloride	PubChem
Molecular Formula	C ₁₅ H ₂₄ N ₂ O ₃	C ₁₅ H ₂₅ ClN ₂ O ₃	PubChem
Molecular Weight	280.36 g/mol	316.82 g/mol	PubChem
CAS Number	1227-61-8	3413-64-7	PubChem
Developmental Code	ANP-297	ANP-297	Internal Compilation
Synonyms	Mefexadyne, Mexephenamide	Perneuron, Timodyne	Wikipedia, PubChem

Early Research and Clinical Investigations

The most prominent piece of early research available in the public domain is a clinical study published in 1969 by A. Denis in *Acta Neurologica et Psychiatrica Belgica*. While the full text is not widely accessible, the available abstract and indexing terms provide valuable insights into the initial clinical exploration of Mefexamide.

Clinical Study by A. Denis (1969)

This study investigated the clinical and electroencephalographic (EEG) effects of Mefexamide in patients with depression. The MeSH (Medical Subject Headings) terms associated with this

publication, such as "Antidepressive Agents," "Depression / drug therapy," and "Electroencephalography," confirm its evaluation as a potential antidepressant.

Experimental Focus:

- Primary Indication: Depression.
- Key Assessments: Clinical efficacy in treating depressive symptoms and changes in brain electrical activity (EEG).
- Comparators/Interactions: The study also mentions Amitriptyline and Imipramine, suggesting a comparison or combination with established tricyclic antidepressants of that era. The term "Drug Synergism" indicates that potential additive or synergistic effects were considered.

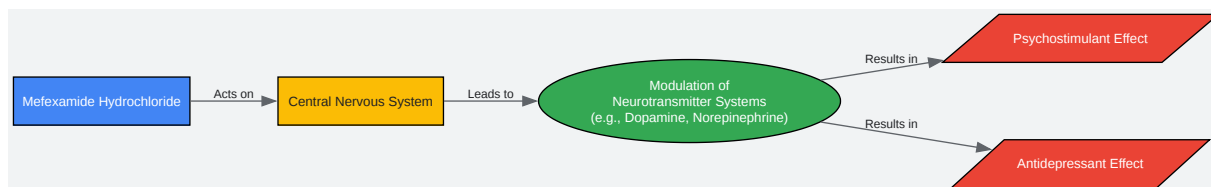
Due to the unavailability of the full paper, specific details regarding the experimental protocol, such as patient population, dosage, duration of treatment, and quantitative outcomes, cannot be provided.

Further Studies

A 1982 publication by Vinogradov VM and Grechko AT in *Farmakologiya i Toksikologiya* is also cited in some databases in relation to Mefexamide. However, the abstract and full text for this paper are not readily available in English-language databases, limiting our understanding of its findings. It is plausible that this paper details further pharmacological or toxicological studies conducted in the Soviet Union.

Inferred Pharmacological Profile and Mechanism of Action

Based on its classification as a CNS stimulant and its investigation as an antidepressant, a putative mechanism of action for Mefexamide can be inferred, although it is not explicitly detailed in the available literature. The logical relationship for its proposed therapeutic effect is outlined below.



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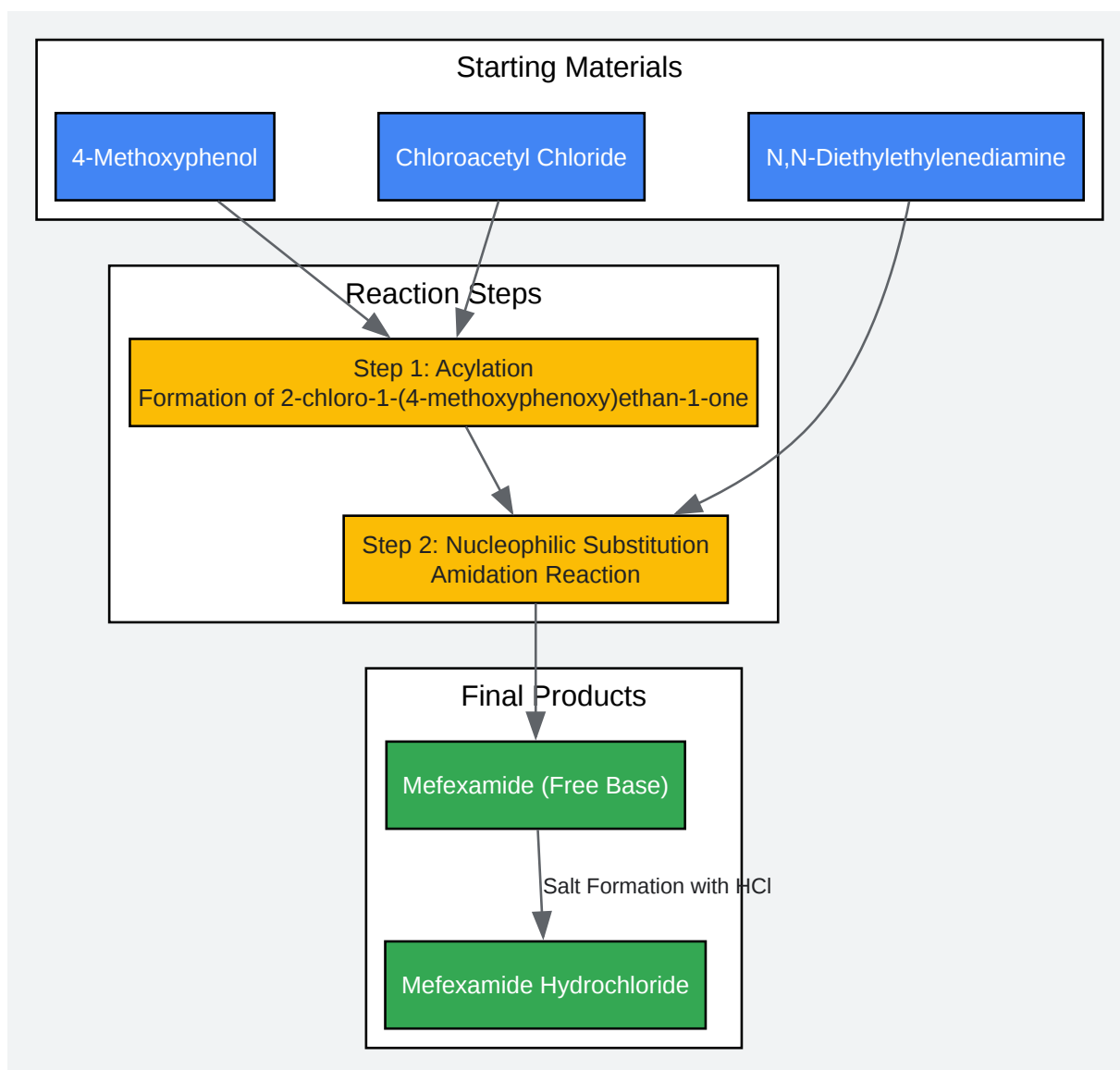
Caption: Inferred Mechanism of Action for **Mefexamide Hydrochloride**.

This proposed pathway suggests that Mefexamide exerts its effects by modulating key neurotransmitter systems in the CNS, leading to its observed psychostimulant and potential antidepressant properties. The exact molecular targets and binding affinities remain unconfirmed from the available early literature.

Synthesis of Mefexamide Hydrochloride

A detailed, step-by-step experimental protocol for the original synthesis of Mefexamide (ANP-297) is not described in the accessible literature. However, based on the structure of N-(2-diethylaminoethyl)-2-(4-methoxyphenoxy)acetamide hydrochloride, a plausible and logical synthetic route can be proposed. This retro-synthetic approach would likely involve the reaction of a key intermediate with N,N-diethylethylenediamine.

A generalized workflow for a potential synthesis is depicted below.



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Caption: Plausible Synthetic Workflow for **Mefexamide Hydrochloride**.

Disclaimer: This proposed synthesis is illustrative and based on standard organic chemistry principles. The actual synthetic route used in the original discovery and development may have differed.

Conclusion and Future Perspectives

Mefexamide hydrochloride represents an early effort in the development of psychostimulant and antidepressant medications. The available historical data, primarily from a 1969 clinical

study, confirms its investigation for the treatment of depression, with noted effects on the central nervous system. However, a comprehensive understanding of its pharmacology, including its precise mechanism of action, pharmacokinetic profile, and detailed clinical efficacy and safety data, is limited by the inaccessibility of complete primary research articles from that period.

For modern researchers, the story of Mefexamide underscores the importance of data preservation and accessibility in scientific research. While it is no longer a marketed drug, its chemical structure and historical context may still offer insights for the design of novel CNS-active agents. Further archival research to uncover the original laboratory notebooks or full-text articles could provide a more complete picture of this once-promising compound.

- To cite this document: BenchChem. [The Dawn of a Psychostimulant: Early Research and Discovery of Mefexamide Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6575005#early-research-and-discovery-of-mefexamide-hydrochloride\]](https://www.benchchem.com/product/b6575005#early-research-and-discovery-of-mefexamide-hydrochloride)

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